

Application Notes and Protocol: FR900359

Dissolution and Storage in DMSO

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Compound of Interest

Compound Name: FR900359

Cat. No.: B1674037

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Introduction

FR900359 is a potent and selective cyclic depsipeptide inhibitor of the Gαq/11 family of G proteins, which are critical mediators in signal transduction pathways.[1][2] Specifically, it inhibits Gαq, Gα11, and Gα14.[1][2] By preventing the exchange of GDP for GTP on the Gα subunit, **FR900359** effectively blocks its activation by G protein-coupled receptors (GPCRs), thereby inhibiting downstream signaling cascades such as the activation of phospholipase C-β (PLC-β).[1][3] This document provides a detailed protocol for the proper dissolution and storage of **FR900359** in dimethyl sulfoxide (DMSO) to ensure its stability and efficacy for in vitro and in vivo research applications.

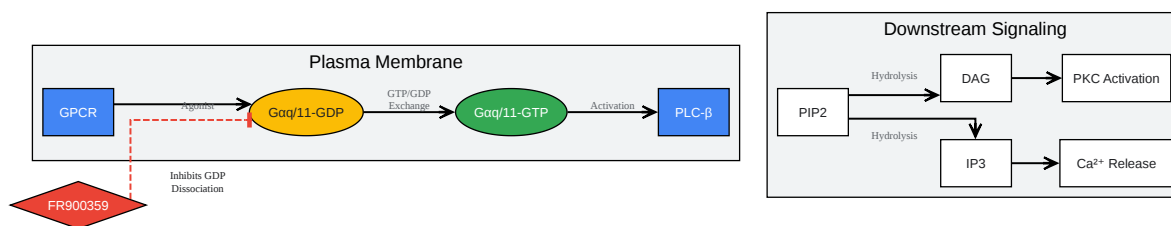
Physicochemical and Solubility Data

A summary of the key physicochemical properties of **FR900359** is provided in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₄₉ H ₇₅ N ₇ O ₁₅	[2]
Molecular Weight	1002.2 g/mol	[2][4]
Appearance	Crystalline solid	[2]
Purity	≥95%	[2][4]
Solubility in DMSO	High solubility	[1][4]
Recommended Stock Concentration	1 mM in DMSO	[1]
Storage of Solid	-20°C for up to 2 years	[2][4]
Storage of DMSO Stock Solution	Short-term (days to weeks) at 4°C; Long-term (months) at -20°C	[1][4]

Gαq/11 Signaling Pathway and FR900359 Inhibition

The following diagram illustrates the canonical Gαq/11 signaling pathway and the mechanism of inhibition by **FR900359**.



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FR900359 inhibits Gαq/11 signaling by preventing GDP dissociation.

Experimental Protocol: Preparation of **FR900359** Stock Solution

This protocol outlines the steps for dissolving **FR900359** in DMSO to prepare a stock solution.

Materials:

- **FR900359** (crystalline solid)
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, nuclease-free tips

Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle **FR900359** in a well-ventilated area or a chemical fume hood.
- DMSO can facilitate the absorption of substances through the skin; therefore, avoid direct contact.^[5]

Procedure:

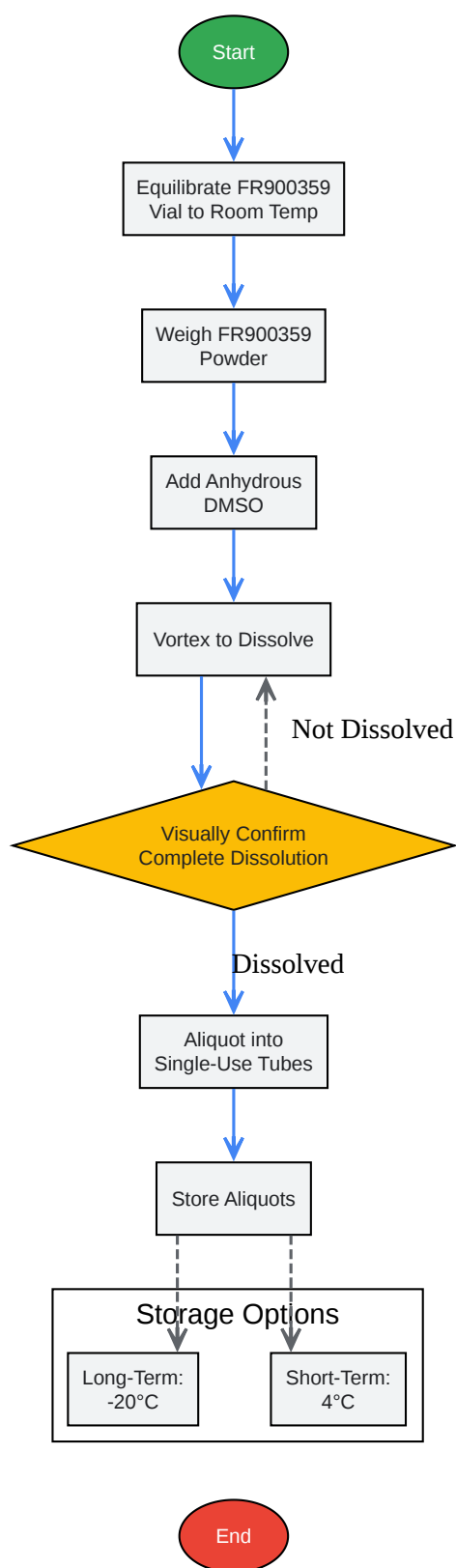
- **Equilibration:** Allow the vial of **FR900359** to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **FR900359** powder using a calibrated analytical balance in a sterile microcentrifuge tube.

- Solvent Addition: Add the calculated volume of anhydrous DMSO to the tube to achieve the desired stock solution concentration (e.g., 1 mM).
- Dissolution: Vortex the solution gently until the **FR900359** is completely dissolved.^[5] Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage:
 - For long-term storage, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.^[6]
 - Store the aliquots at -20°C for several months.^[4]
 - For short-term storage (days to weeks), the stock solution can be stored at 4°C.^{[1][4]}

Note on Working Solutions: When preparing working solutions for cell-based assays, it is recommended to perform serial dilutions of the DMSO stock solution in your cell culture medium.^[7] Ensure that the final concentration of DMSO in the culture medium is low (typically <0.5%) to avoid cytotoxicity.^[6] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.^[6]

Workflow for **FR900359** Stock Solution Preparation

The following diagram provides a visual workflow for the preparation of the **FR900359** stock solution.



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Workflow for the preparation and storage of **FR900359** in DMSO.

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